

The Ascending Refrigerant: A Thermodynamic Showdown Between R-1234ze(E) and R-134a

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Compound of Interest

Compound Name: *1,3,3,3-Tetrafluoroprop-1-ene*

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A Senior Application Scientist's In-depth Technical Guide for Researchers and Drug Development Professionals

The landscape of refrigerants is undergoing a significant transformation, driven by mounting environmental concerns. For decades, R-134a (1,1,1,2-Tetrafluoroethane) has been a workhorse in a multitude of cooling applications. However, its high Global Warming Potential (GWP) has necessitated a shift towards more sustainable alternatives.^{[1][2]} Enter **1,3,3,3-Tetrafluoroprop-1-ene**, specifically the trans-isomer R-1234ze(E), a hydrofluoroolefin (HFO) that has emerged as a leading low-GWP candidate to replace R-134a.^{[3][4]} This guide provides a rigorous thermodynamic analysis and performance comparison of these two refrigerants, offering critical insights for researchers, scientists, and professionals in fields where precise temperature control is paramount.

At a Glance: Key Property Comparison

A direct comparison of the fundamental thermodynamic and environmental properties of R-1234ze(E) and R-134a reveals the core differences that dictate their performance and applicability.

| Property | R-1234ze(E) | R-134a |
|--|--|---|
| Chemical Formula | <chem>C3H2F4</chem> (trans-CHF=CHCF ₃) | <chem>C2H2F4</chem> (CH ₂ FCF ₃) |
| Molar Mass (g/mol) | 114.04 | 102.03 |
| Boiling Point (°C) | -19 | -26.3 |
| Critical Temperature (°C) | 109.38 | 101.1 |
| Critical Pressure (MPa) | 3.63 | 4.06 |
| Ozone Depletion Potential (ODP) | ~0 | 0 |
| Global Warming Potential (GWP, 100-year) | <1 | 1430 |

Data compiled from multiple sources.[\[1\]](#)[\[5\]](#)[\[6\]](#)

The most striking contrast lies in their GWP values. R-1234ze(E) boasts a GWP of less than 1, a dramatic reduction from R-134a's GWP of 1430, making it a significantly more environmentally friendly option.[\[1\]](#)[\[3\]](#) This is the primary driver for its consideration as a replacement. Thermodynamically, R-1234ze(E) has a higher boiling point and a slightly higher critical temperature, coupled with a lower critical pressure compared to R-134a. These differences have direct implications for system design and performance.

Thermodynamic Deep Dive: A Comparative Analysis

The operational efficiency and capacity of a refrigeration system are intrinsically linked to the thermodynamic properties of the refrigerant.

Vapor Pressure and Operating Conditions: The vapor pressure of R-1234ze(E) is consistently lower than that of R-134a across a range of temperatures.[\[7\]](#) This translates to lower operating pressures within a refrigeration system, which can have implications for compressor design and system component strength.[\[7\]](#)

Latent Heat of Vaporization: R-134a possesses a higher latent heat of vaporization, enabling it to absorb a significant amount of heat during phase change.[\[1\]](#) R-1234ze(E) has a roughly 7%

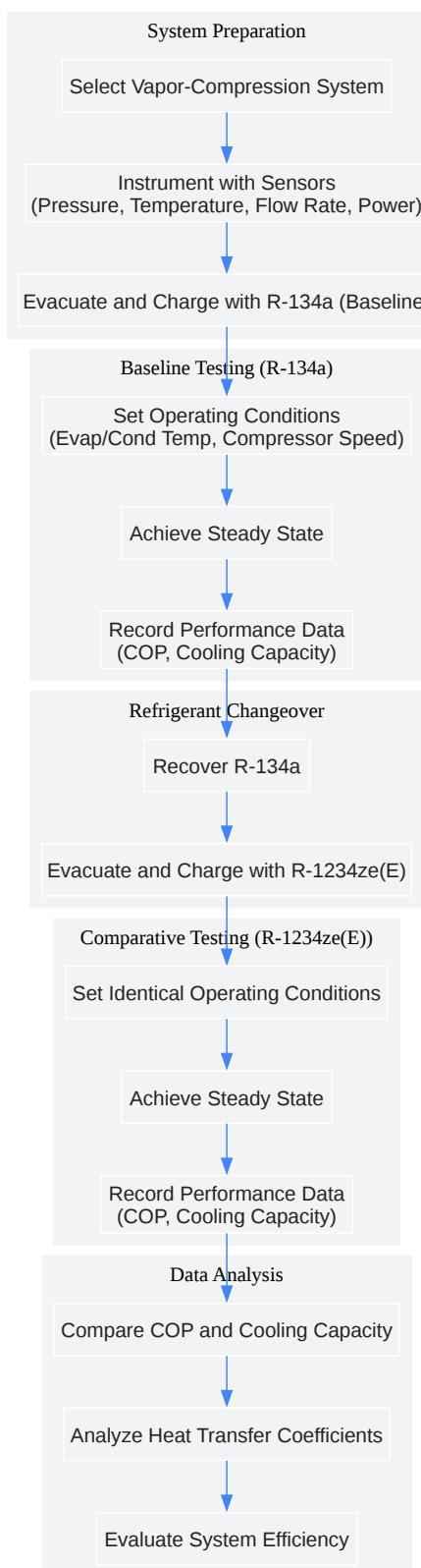
smaller phase change enthalpy.^[3] This suggests that for the same mass flow rate, R-134a can provide a greater cooling effect.

Performance in Practice: Experimental Evidence

Theoretical properties provide a foundation, but real-world experimental data is crucial for a comprehensive understanding. Numerous studies have compared the performance of R-1234ze(E) and R-134a in various refrigeration and air-conditioning systems.

Experimental Workflow for Refrigerant Performance Comparison

To objectively assess the performance of a potential drop-in refrigerant like R-1234ze(E) against an established one like R-134a, a structured experimental approach is essential. The following diagram outlines a typical workflow.



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Caption: Experimental workflow for comparing refrigerant performance.

Key Performance Metrics: COP and Cooling Capacity

Coefficient of Performance (COP): The COP is a critical measure of a refrigerant's energy efficiency. Experimental studies have shown varied results. In some "drop-in" scenarios, where R-1234ze(E) is used in a system designed for R-134a, the COP can be slightly lower, with reductions of around 1% to 7%.^{[8][9]} However, in systems specifically designed or optimized for R-1234ze(E), the COP can be comparable or even higher than that of R-134a, with potential increases of up to 12% in new chiller designs.^{[7][10]}

Cooling Capacity: A significant and consistent finding across multiple studies is the lower volumetric cooling capacity of R-1234ze(E) compared to R-134a.^{[8][11]} When used as a direct replacement, R-1234ze(E) typically exhibits a cooling capacity that is 20-30% lower.^{[8][11]} This is primarily due to its lower vapor density.^[3] To achieve the same cooling capacity as an R-134a system, a system using R-1234ze(E) would require a compressor with a larger displacement.^{[8][10]}

Heat Transfer Characteristics

The heat transfer performance of a refrigerant is crucial for the efficiency of the evaporator and condenser. Studies have indicated that the heat transfer coefficient of R-1234ze(E) is generally lower than that of R-134a, particularly during flow boiling.^{[3][11]} This is attributed to the lower thermal conductivity of liquid R-1234ze(E).^[3] Consequently, to achieve the same heat transfer rates, heat exchangers may need to be larger or have enhanced surfaces when using R-1234ze(E).

Environmental and Safety Considerations

The primary advantage of R-1234ze(E) is its dramatically lower GWP, which aligns with global regulations aimed at phasing down hydrofluorocarbons (HFCs).^{[3][12]} Both refrigerants have a zero Ozone Depletion Potential (ODP).^{[1][6]}

In terms of safety, R-134a is non-flammable (ASHRAE safety class A1).^[1] R-1234ze(E) is classified as mildly flammable (ASHRAE safety class A2L) at temperatures above 30°C.^[10] This mild flammability requires careful consideration in system design and handling, although the risk is considered low in most applications.

Conclusion: A Promising but Nuanced Replacement

1,3,3,3-Tetrafluoroprop-1-ene (R-1234ze(E)) presents a compelling case as a long-term, environmentally sustainable replacement for R-134a. Its ultra-low GWP is a decisive factor in its favor. However, a direct "drop-in" replacement in existing R-134a systems is not straightforward due to its lower cooling capacity and different heat transfer characteristics.

For new equipment, systems can be specifically designed to leverage the properties of R-1234ze(E), potentially achieving high energy efficiency. For existing systems, retrofitting may require component changes, such as a larger compressor, to match the performance of R-134a. The choice between these two refrigerants will ultimately depend on the specific application, regulatory requirements, and whether the system is a new design or a retrofit. As research and technology continue to evolve, R-1234ze(E) and other HFOs are poised to play a critical role in the future of refrigeration and air conditioning.

References

- Brown, J. S., & Hrnjak, P. S. (2010). Thermodynamic Properties of trans-1,3,3,3-tetrafluoropropene [R1234ze(E)]: Measurements of Density and Vapor Pressure and a Co. International Refrigeration and Air Conditioning Conference. [\[Link\]](#)
- Winsen Sensors. (n.d.).
- The Engineering Mindset. (2017, August 5). Thermodynamic properties of refrigerant R-134a. The Engineering Mindset. [\[Link\]](#)
- Diani, A., Mancin, S., & Rossetto, L. (2021). Comparison between R134a and R1234ze(E) during Flow Boiling in Microfin Tubes. International Refrigeration and Air Conditioning Conference. [\[Link\]](#)
- Censi, A., & Padovan, A. (2021). R1234ze(E) As Drop-In Replacement For R134a In A Micro-Fin Shell-And-Tube Evaporator: Experimental Tests And Calculation Model. International Refrigeration and Air Conditioning Conference. [\[Link\]](#)
- Diani, A., Mancin, S., & Rossetto, L. (2021). Comparison between R134a and R1234ze(E) during Flow Boiling in Microfin Tubes. MDPI. [\[Link\]](#)
- Mota-Babiloni, A., Navarro-Esbrí, J., Barragán-Cervera, Á., Molés, F., & Peris, B. (2020). Experimental analysis of the use of R1234yf and R1234ze(E) as drop-in alternatives of R134a in a water-to-water heat pump. Applied Thermal Engineering, 165, 114578. [\[Link\]](#)
- Industrial Refrigeration Consortium. (n.d.). PROPERTIES OF R-134A (1,1,1,2-TETRAFLUOROETHANE). University of Wisconsin-Madison. [\[Link\]](#)
- McLinden, M. O., Thol, M., & Lemmon, E. W. (2010). Thermodynamic Properties of trans-1,3,3,3-tetrafluoropropene [R1234ze(E)]: Measurements of Density and Vapor Pressure and

a Comprehensive Equation of State. National Institute of Standards and Technology. [Link]

- McLinden, M., Thol, M., & Lemmon, E. W. (2010). Thermodynamic properties of trans-1,3,3,3-tetrafluoropropene [R1234ze(E)]: measurements of... [Link]
- Huber, M. L., & McLinden, M. O. (1992). Thermodynamic Properties of R134a (1,1,1,2-tetrafluoroethane). CORE. [Link]
- DuPont. (n.d.). Thermodynamic Properties of HFC-134a, SI Units. DuPont. [Link]
- Molinaroli, L., Lucchini, A., & Colombo, L. P. M. (2019). Experimental comparison of the use of R134a and R1234ze(E) in a semi-hermetic reciprocating compressor.
- Mota-Babiloni, A., Navarro-Esbrí, J., Barragán-Cervera, Á., Molés, F., & Peris, B. (2016). A review of refrigerant R1234ze(E)
- Concepts NREC. (n.d.). Comparison of R134a and R1234ze for New Chiller Systems and for Fluid (Drop-In) in Existing Systems. Concepts NREC. [Link]
- Yi, K., et al. (2022). COP comparison of R1234ze(E) unit and R134a unit.
- JETIR. (2019). A RECENT REVIEW OF REFRIGERANT R-1234YF AND R-1234ZE (E). JETIR.org. [Link]
- CoolProp. (n.d.). R1234ze(E). CoolProp 7.2.
- Thol, M., & Lemmon, E. W. (2016). Equation of State for the Thermodynamic Properties of trans-1,3,3,3-Tetrafluoropropene [R-1234ze(E)].
- ResearchGate. (n.d.). Evaluation among R1234ze (E) and R134a at unlike temperatures based on liquid density.
- Super Radiator Coils. (2021, March 26). R-1234ze: Pros, Cons & Comparisons to R-134a. The Super Blog. [Link]
- Norwich University Archives. (n.d.). THE IMPACT OF NEXT-GENERATION REFRIGERANTS ON ENVIRONMENTAL SUSTAINABILITY. Norwich University. [Link]
- Mota-Babiloni, A., et al. (2015). Experimental study of an R1234ze(E)/R134a mixture (R450A) as R134a replacement.
- ResearchGate. (n.d.). Environmental and safety properties of refrigerants.
- Reddit. (2018, May 28). R1234ze in R134a system? r/HVAC. [Link]
- Araner. (n.d.).
- Aprea, C., et al. (2016). HFO1234ze as Drop-in Replacement for R134a in Domestic Refrigerators: An Environmental Impact Analysis.

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Sources

- 1. R-134a Refrigerant: Properties, Applications, Environmental Impact, and Future Alternatives [winsen-sensor.com]
- 2. theengineeringmindset.com [theengineeringmindset.com]
- 3. mdpi.com [mdpi.com]
- 4. superradiatorcoils.com [superradiatorcoils.com]
- 5. R1234ze(E) — CoolProp 7.2.0 documentation [coolprop.org]
- 6. archives.norwich.edu [archives.norwich.edu]
- 7. scispace.com [scispace.com]
- 8. re.public.polimi.it [re.public.polimi.it]
- 9. researchgate.net [researchgate.net]
- 10. conceptsnrec.com [conceptsnrec.com]
- 11. docs.lib.purdue.edu [docs.lib.purdue.edu]
- 12. araner.com [araner.com]
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